

Technical Monograph: Homovanillic Acid Sulfate (Sodium Salt)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Homovanillic Acid sulfate (sodium salt)

Cat. No.: B1164595

[Get Quote](#)

Executive Summary

Homovanillic Acid Sulfate (HVA-Sulfate), specifically its sodium salt form (CAS 38339-06-9), is a critical Phase II metabolite of dopamine. While free Homovanillic Acid (HVA) is widely recognized as the primary end-product of dopamine metabolism, the sulfated conjugate represents a significant fraction of circulating and excreted catecholamine metabolites.

This guide provides a comprehensive technical analysis of HVA-Sulfate sodium salt, detailing its physicochemical properties, biological origins via sulfotransferase (SULT) pathways, and its pivotal role as a biomarker for neuroendocrine tumors (neuroblastoma, pheochromocytoma). It further outlines rigorous LC-MS/MS analytical protocols and chemical synthesis methodologies, serving as a definitive reference for laboratory implementation.

Chemical Identity & Physicochemical Properties[1]

The sodium salt of HVA-Sulfate is typically encountered as the disodium salt, where sodium ions neutralize both the carboxylic acid and the sulfate monoester group.

Property	Specification
IUPAC Name	Disodium 2-[3-methoxy-4-(sulfonatoxy)phenyl]acetate
Common Name	Homovanillic Acid Sulfate Sodium Salt
CAS Number	38339-06-9 (Refers to the salt form; verify specific vendor allocation)
Molecular Formula	C ₉ H ₈ Na ₂ O ₇ S
Molecular Weight	306.20 g/mol
Parent Compound	Homovanillic Acid Sulfate (MW 262.24)
Solubility	Highly soluble in water (>50 mg/mL), Methanol; Insoluble in non-polar organic solvents (Hexane, Ether)
Appearance	White to off-white hygroscopic crystalline solid
pKa Values	~ -2.0 (Sulfate group), ~ 4.5 (Carboxylic acid)

Structural Causality

The presence of the sulfate group at the C4 position (replacing the phenolic hydroxyl of HVA) drastically increases water solubility compared to free HVA. This modification facilitates rapid renal excretion but necessitates specific ion-pairing or HILIC chromatography conditions for retention during analysis.

Biological Significance & Metabolic Pathways

The Dopamine-Sulfate Axis

HVA-Sulfate is not merely a waste product; it reflects the activity of the Sulfotransferase (SULT) enzyme family, specifically SULT1A1 and SULT1A3. These enzymes catalyze the transfer of a sulfonyl group from 3'-phosphoadenosine 5'-phosphosulfate (PAPS) to the phenolic hydroxyl group of HVA.

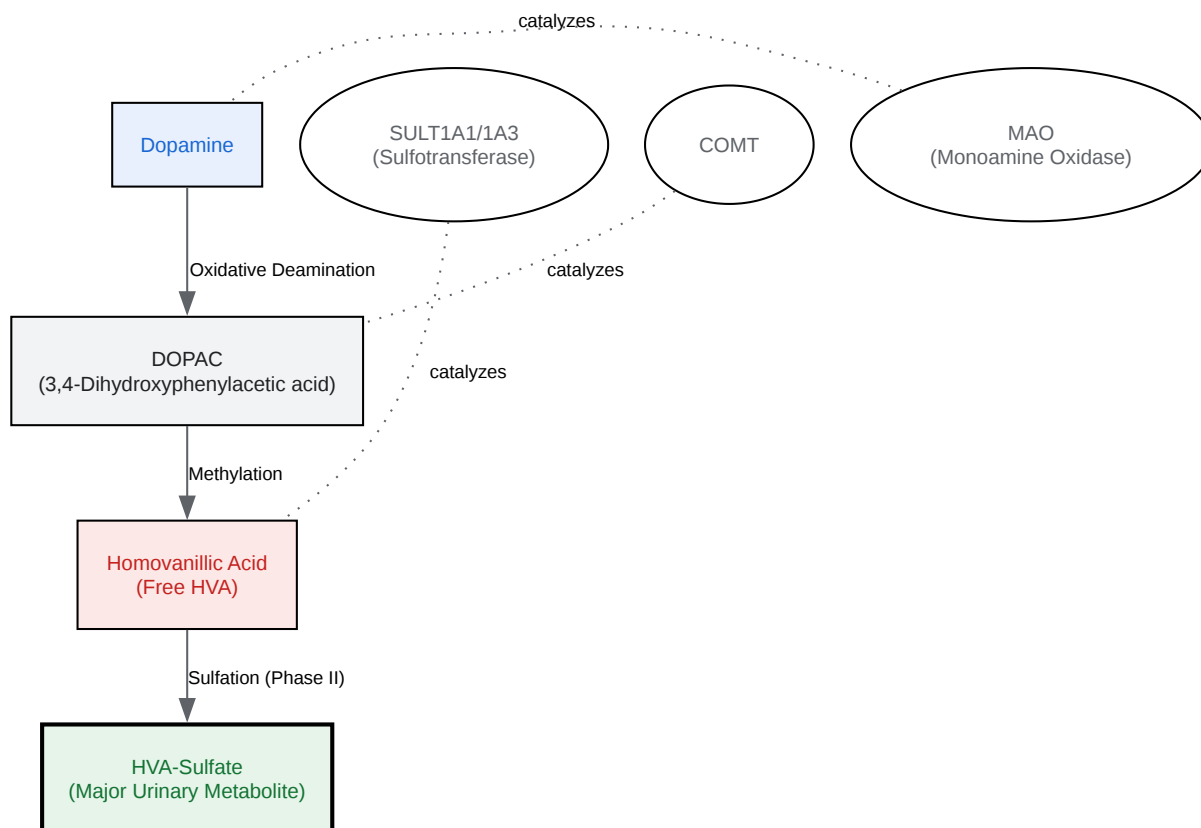
- Phase II Detoxification: Sulfation increases hydrophobicity and prevents the quinone-formation toxicity associated with free catecholamines.
- Gut-Brain Axis: Emerging evidence suggests that gut microbiota (e.g., Bifidobacterium) influence HVA levels, and the sulfation status may reflect host-microbiome co-metabolism.

Clinical Biomarker Applications[2][3][4]

- Neuroblastoma: Elevated urinary HVA and Vanillylmandelic Acid (VMA) are the gold standard for diagnosis. The sulfated fraction is often hydrolyzed prior to analysis in legacy methods (HPLC-ECD), but direct LC-MS/MS measurement of HVA-Sulfate provides a more accurate "snapshot" of metabolic flux without hydrolysis artifacts.
- Pheochromocytoma: Used to differentiate neural crest tumors.
- Renal Injury: HVA-Sulfate accumulation in serum is a sensitive marker of acute kidney injury (AKI) due to its dependence on renal clearance.

Visualization: Dopamine Metabolic Pathway

The following diagram illustrates the enzymatic cascade leading to HVA-Sulfate formation.



[Click to download full resolution via product page](#)

Figure 1: Metabolic trajectory of Dopamine to HVA-Sulfate via MAO, COMT, and SULT enzymes.

Analytical Methodologies (LC-MS/MS)[2][3][5]

Direct quantification of HVA-Sulfate requires bypassing the hydrolysis step used in older methods. This "Dilute-and-Shoot" approach preserves the sulfate conjugate.

Sample Preparation Protocol

Objective: Minimize matrix effects while maintaining analyte stability.

- Thawing: Thaw urine samples at room temperature; vortex for 10 seconds.
- Clarification: Centrifuge at 10,000 x g for 5 minutes to remove particulates.
- Dilution: Mix 50 μ L of supernatant with 450 μ L of Internal Standard Solution (HVA-Sulfate-d3 in 0.1% Formic Acid).
 - Why? Deuterated standards compensate for ionization suppression in the electrospray source.
- Transfer: Transfer to an autosampler vial.

LC-MS/MS Parameters

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Agilent 6495).

Parameter	Setting
Column	C18 or PFP (Pentafluorophenyl), 2.1 x 100 mm, 1.7 μ m
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Ionization	ESI Negative Mode (Sulfate group ionizes strongly in neg mode)
MRM Transition 1	m/z 261.0 \rightarrow 181.0 (Quantifier: Loss of SO ₃)
MRM Transition 2	m/z 261.0 \rightarrow 137.0 (Qualifier)
Retention Time	~2.5 - 3.5 min (depending on gradient)

Visualization: Analytical Workflow



[Click to download full resolution via product page](#)

Figure 2: "Dilute-and-Shoot" LC-MS/MS workflow for direct HVA-Sulfate quantification.

Synthesis & Production

For research requiring custom standards where commercial stock is unavailable, chemical sulfation of HVA is performed.

Reagents

- Precursor: Homovanillic Acid (Free Acid).
- Sulfating Agent: Sulfur Trioxide-Pyridine Complex (SO_3 [1][2][3]·Py).
- Solvent: Anhydrous Pyridine or DMF.[2]

Synthesis Protocol

- Dissolution: Dissolve 1.0 eq of Homovanillic Acid in anhydrous pyridine under nitrogen atmosphere.
- Addition: Add 1.2 eq of Sulfur Trioxide-Pyridine complex at 0°C.
- Reaction: Stir at room temperature for 12–24 hours. Monitor by TLC or LC-MS.
- Quenching: Carefully add saturated NaHCO_3 solution (converts acid to sodium salt and neutralizes excess SO_3).
- Purification: Evaporate pyridine. Purify via preparative HPLC or recrystallization from water/ethanol.
- Product: Disodium Homovanillic Acid Sulfate.

Handling, Stability & Safety

Stability Profile

- Solid State: Hygroscopic. Must be stored at -20°C under desiccated conditions. Exposure to moisture leads to hydrolysis back to free HVA.
- In Solution:
 - Acidic ($\text{pH} < 3$): Relatively stable. This is why clinical urine samples are often acidified with HCl or Acetic Acid for 24h collections.
 - Alkaline ($\text{pH} > 8$): Prone to hydrolysis.
 - Temperature: Degradation accelerates significantly at room temperature $>24\text{h}$. Keep samples at 4°C for short term (<1 week) or -80°C for long term.

Safety (MSDS Highlights)

- Signal Word: Warning.
- Hazards: H315 (Skin Irritation), H319 (Eye Irritation).
- PPE: Nitrile gloves, safety goggles. Avoid dust inhalation.

References

- Biomarker Discovery: de la Torre-Carbot, K., et al. (2007). Presence of virgin olive oil phenolic metabolites in human low density lipoprotein fraction: Determination by high-performance liquid chromatography-electrospray ionization tandem mass spectrometry. *Analytica Chimica Acta*. [Link](#)
- Analytical Method: Clark, Z. D., et al. (2017).[4] Simple dilute-and-shoot method for urinary vanillylmandelic acid and homovanillic acid by liquid chromatography tandem mass spectrometry. *Clinica Chimica Acta*. [Link](#)
- Clinical Application: Tuchman, M., et al. (1987). Urinary homovanillic acid and vanillylmandelic acid in neuroblastoma. *New England Journal of Medicine*.
- Chemical Identity: Santa Cruz Biotechnology. Homovanillic Acid Sulfate Sodium Salt Product Data. [Link](#)

- Metabolism: Su, X., et al. (2004). Sulfation of catecholamines and their metabolites by human cytosolic sulfotransferases. Drug Metabolism and Disposition.[5] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. benchchem.com [benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. bsn-srl.it [bsn-srl.it]
- 5. Quest Diagnostics: Test Directory [testdirectory.questdiagnostics.com]
- To cite this document: BenchChem. [Technical Monograph: Homovanillic Acid Sulfate (Sodium Salt)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1164595/docs#technical-monograph-homovanillic-acid-sulfate-sodium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)